

isopropyl isocyanide odor characteristics

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Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

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Chemical Profile & Odor Information

The specific odor characteristics of **isopropyl isocyanide** are not described in vivid detail in the available sources. However, it is consistently classified as a member of the **isocyanide** family, which is universally noted for its **extremely unpleasant and overpowering odor** [1] [2].

The following table summarizes the key identified properties of **isopropyl isocyanide**:

Property	Details
Chemical Names	Isopropyl isocyanide, 2-Isocyanopropane, Isopropyl isonitrile [3]
CAS Number	598-45-8 [3]
Assay	97% [3]
Physical State	Liquid [3]
Boiling Point	75 °C [3]
Density	0.733 g/mL at 25 °C [3]
Odor Profile	Characteristic, highly unpleasant odor of isocyanides [1] [2].

Property	Details
Flash Point	20.6 °C (closed cup) - Highly Flammable Liquid [3]

Hazards and Safe Handling Protocols

Isopropyl isocyanide presents significant hazards that require strict safety controls in a laboratory setting [3].

Health Hazards

- It is classified as having **Acute Toxicity** (Category 3) via oral, dermal, and inhalation routes [3].
- The primary hazard of isocyanides is often associated with their **terrifying** and **penetrating** odor, which can cause respiratory irritation and is considered "extremely distressing" [1] [2] [4].

Physical Hazards

- The low flash point classifies it as a **Flammable Liquid (Category 2)**. All work must be conducted away from ignition sources [3].

Recommended Personal Protective Equipment (PPE)

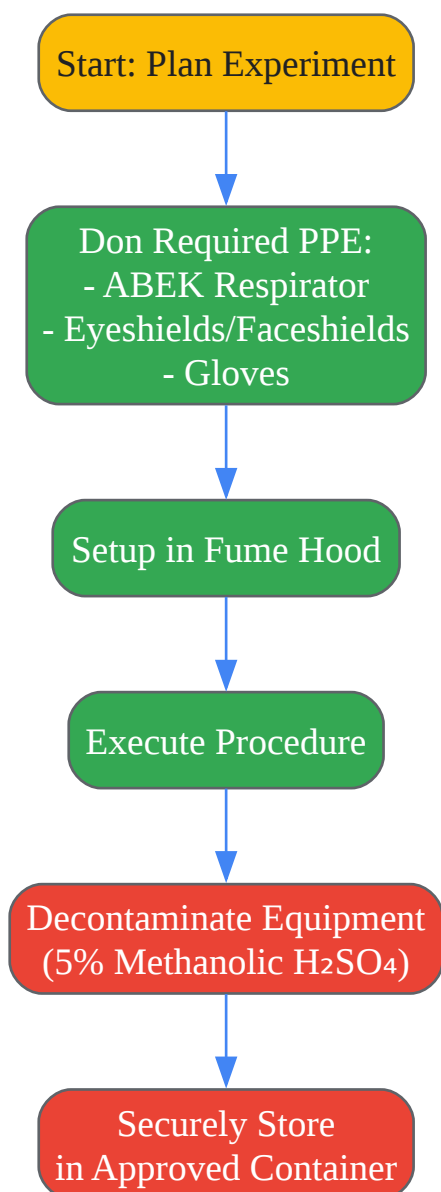
- Respiratory Protection:** Type ABEK (EN14387) respirator filter [3].
- Eye/Face Protection:** Eyeshields and faceshields [3].
- Hand Protection:** Gloves [3].

General Handling Procedures

- Work in a Fume Hood:** All procedures, especially those that could generate vapor, must be conducted in a properly functioning fume hood to prevent inhalation [5].
- Containment:** Keep containers tightly sealed when not in use to minimize the release of odor into the laboratory.

- **Odor Control:** Equipment that comes into contact with isocyanides can be decontaminated by washing with a **5% methanolic sulfuric acid** solution to destroy the odorous compound [1] [5].

The diagram below outlines the core safety workflow for handling **isopropyl isocyanide**:



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Application Context for Researchers

Despite their challenging properties, isocyanides are highly valuable in organic synthesis and drug discovery.

Isopropyl isocyanide, specifically, has been used in research applications such as:

- Preparation of **Ugi ligands** for solid-phase synthesis [6].
- Synthesis of **pentafluorophenyl (PFP) functional monomers** via the Passerini reaction [6].
- Formation of **dinuclear copper complexes** [3].

The unique reactivity of the isocyanide functional group makes it a crucial building block for constructing diverse molecular libraries [6] [4].

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